

Essential Safety and Disposal Guidance for HTL14242

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Compound of Interest		
Compound Name:	HTL14242	
Cat. No.:	B607987	Get Quote

This document provides crucial operational and logistical information for the proper handling and disposal of the research chemical **HTL14242**. The following procedures are based on general laboratory safety protocols and should be implemented in conjunction with institution-specific environmental health and safety (EHS) guidelines.

Chemical and Physical Properties

A summary of the key properties of **HTL14242** is presented below. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value
Chemical Name	3-chloro-5-(6-(5-fluoropyridin-2-yl)pyrimidin-4-yl)benzonitrile[1]
CAS Number	1644645-32-8[1]
Molecular Formula	C16H8ClFN4[1]
Molecular Weight	310.72 g/mol [1]
Appearance	Solid powder[1]
Solubility	Soluble in DMSO[1]
Storage (Short Term)	Dry, dark, and at 0 - 4°C (days to weeks)[1]
Storage (Long Term)	-20°C (months to years)[1]



Experimental Protocols: Proper Disposal

Procedures

Given that **HTL14242** is a research chemical, specific disposal instructions from a Safety Data Sheet (SDS) are not publicly available. Therefore, it must be treated as a hazardous chemical waste. Adherence to the following step-by-step disposal protocol is mandatory to ensure the safety of laboratory personnel and the environment.

Step 1: Personal Protective Equipment (PPE)

Before handling **HTL14242**, ensure that appropriate personal protective equipment is worn. This includes, but is not limited to:

- Safety goggles
- Chemical-resistant gloves (e.g., nitrile)
- A laboratory coat

Step 2: Waste Segregation

Proper segregation of chemical waste is paramount to prevent dangerous reactions and to ensure compliant disposal.

- · Solid Waste:
 - Place any unused or expired solid HTL14242 powder into a clearly labeled hazardous waste container.
 - Contaminated materials such as weighing boats, contaminated gloves, and paper towels must also be disposed of in a designated solid chemical waste container.
- Liquid Waste:
 - Solutions of HTL14242, typically in DMSO, must be collected in a designated liquid hazardous waste container.



- Do not mix this waste with other solvent waste streams unless explicitly permitted by your institution's EHS department. Halogenated organic waste should generally be segregated.
 [2]
- Sharps Waste:
 - Any needles, syringes, or other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container for chemically contaminated sharps.

Step 3: Waste Container Labeling

All waste containers must be accurately and clearly labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "HTL14242" and any solvents (e.g., "DMSO")
- The approximate concentration and quantity of the waste
- The date the waste was first added to the container

Step 4: Storage of Waste

Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic. Ensure that the containers are kept closed except when adding waste.

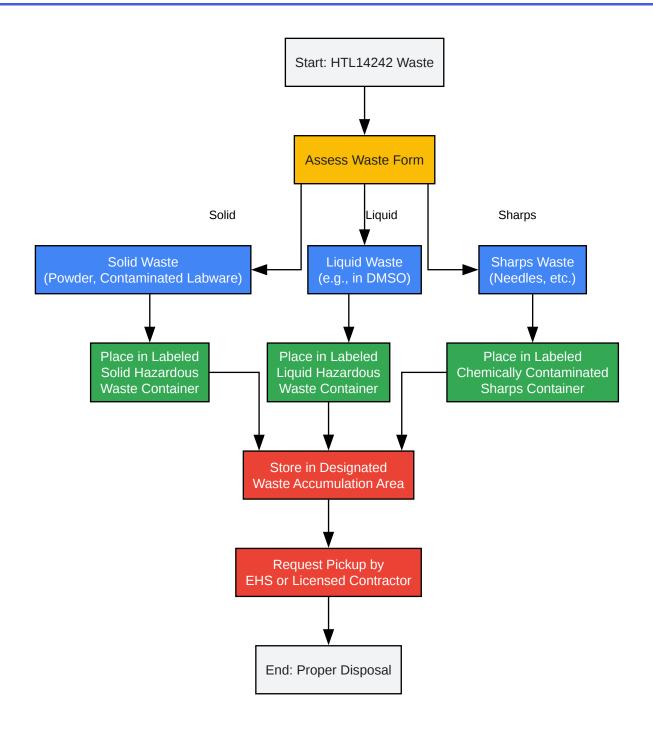
Step 5: Disposal Request

Once the waste container is full or is no longer being used, arrange for its collection and disposal through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not attempt to dispose of this chemical down the drain or in the regular trash.[3]

Logical Workflow for HTL14242 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **HTL14242**.





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Caption: HTL14242 Disposal Decision Workflow.

Disclaimer: The information provided is for guidance purposes only for this research chemical. In the absence of a specific Safety Data Sheet, **HTL14242** should be handled as a hazardous substance. Always consult with and follow the specific protocols of your institution's Environmental Health and Safety department for all chemical waste disposal.



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References

- 1. medkoo.com [medkoo.com]
- 2. Hazardous Waste Disposal Guide: Research Safety Northwestern University [researchsafety.northwestern.edu]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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